

(4-Aminophenyl)(2-methylpiperidin-1-yl)methanone CAS number lookup

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Compound of Interest

Compound Name:	(4-Aminophenyl)(2-methylpiperidin-1-yl)methanone
Cat. No.:	B1597971

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An In-depth Technical Guide to **(4-Aminophenyl)(2-methylpiperidin-1-yl)methanone** and its Structural Isomers

This technical guide provides a comprehensive overview of **(4-Aminophenyl)(2-methylpiperidin-1-yl)methanone**, a substituted benzophenone derivative. Due to the limited availability of data for this specific positional isomer, this guide will also draw upon information from its close structural analogs, (4-Aminophenyl)(piperidin-1-yl)methanone and (4-Aminophenyl)(4-methylpiperidin-1-yl)methanone, to provide a thorough understanding of this class of compounds for researchers, scientists, and drug development professionals.

Compound Identification and Physicochemical Properties

While a specific CAS number for **(4-Aminophenyl)(2-methylpiperidin-1-yl)methanone** is not readily available in common chemical databases, the CAS numbers for its closely related structural isomers are well-documented:

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
(4-Aminophenyl)(piperidin-1-yl)methanone	42837-37-6[1][2]	C12H16N2O	204.27[1][2]
(4-Aminophenyl)(4-methylpiperidin-1-yl)methanone	79868-20-5[3][4]	C13H18N2O	218.29

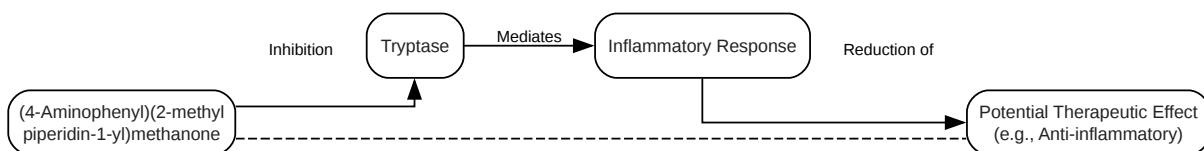
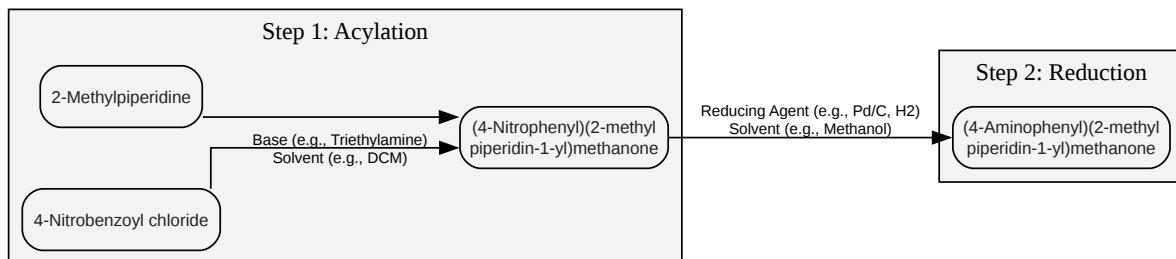
The introduction of a methyl group at the 2-position of the piperidine ring in the target compound would result in a molecular formula of C13H18N2O and a molecular weight of 218.29 g/mol. The physicochemical properties are expected to be similar to its analogs, likely presenting as a solid at room temperature.

Synthesis and Mechanistic Insights

The synthesis of **(4-Aminophenyl)(2-methylpiperidin-1-yl)methanone** can be achieved through a standard amidation reaction. A plausible synthetic route involves the coupling of a protected 4-aminobenzoyl derivative with 2-methylpiperidine, followed by deprotection.

Proposed Synthetic Pathway

A common and effective method for forming the amide bond is the Schotten-Baumann reaction, which involves the acylation of an amine with an acyl chloride.[\[5\]](#)



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